

Application Notes and Protocols: Tessaric Acid for In Vivo Imaging

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Compound of Interest

Compound Name: Tessaric Acid

Cat. No.: B15591520

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Introduction to Tessaric Acid (Hypothetical)

Tessaric Acid is a novel, near-infrared (NIR) fluorescent probe designed for the targeted in vivo imaging of solid tumors. Its unique chemical structure allows for high specificity and accumulation in cancerous tissues, making it a promising tool for preclinical cancer research and drug development. **Tessaric Acid** is characterized by its excellent photophysical properties, including high quantum yield and photostability, which enable sensitive and longitudinal imaging studies in living organisms.[1][2]

The probe consists of a fluorophore core linked to a tumor-targeting moiety that recognizes and binds to overexpressed receptors on the surface of many cancer cell types. Upon binding, **Tessaric Acid** is internalized, leading to a significant increase in fluorescence intensity within the tumor microenvironment. This targeted accumulation and signal enhancement provide a high signal-to-background ratio, facilitating clear delineation of tumor margins.

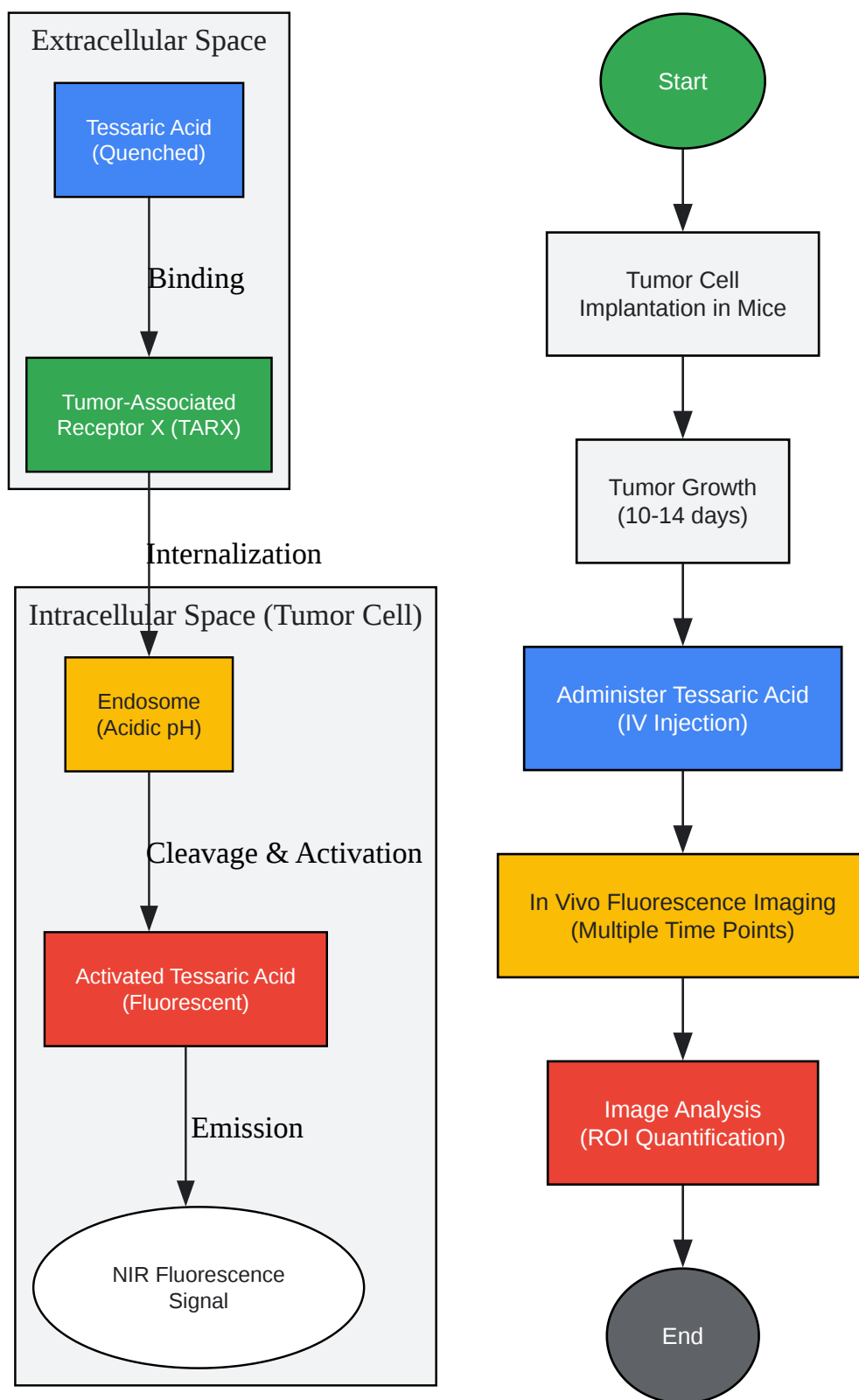
Principle of Action

Tessaric Acid's mechanism of action is based on a two-step process: targeted binding and fluorescence activation. The targeting ligand on **Tessaric Acid** binds with high affinity to

Tumor-Associated Receptor X (TARX), a receptor known to be overexpressed in various solid tumors. This interaction triggers receptor-mediated endocytosis, leading to the internalization of the **Tessaric Acid**-TARX complex.

Inside the cell, the acidic environment of the endosomes and lysosomes cleaves a quenching group from the **Tessaric Acid** molecule. This cleavage results in a significant enhancement of its fluorescence emission in the NIR spectrum, minimizing signal from non-targeted tissues and improving imaging contrast.

Below is a diagram illustrating the proposed signaling and activation pathway for **Tessaric Acid**.



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References

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- 2. revvity.com [revvity.com]
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